

Proper storage and handling conditions for 4-HO-MPT powder

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Compound of Interest

Compound Name: 4-Hydroxy MPT

Cat. No.: B3026206

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Application Notes and Protocols for 4-HO-MPT Powder

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-hydroxy-N-methyl-N-propyltryptamine (4-HO-MPT), also known as meprocin, is a synthetic tryptamine and a structural analog of the psychedelic compound psilocin.^[1] As a research chemical, understanding its proper storage and handling is paramount to ensure the integrity of experimental results and the safety of laboratory personnel. This document provides detailed application notes and protocols for the proper storage and handling of 4-HO-MPT powder.

Compound Information

| Property | Value |
|-------------------|--|
| IUPAC Name | 3-[2-[methyl(propyl)amino]ethyl]-1H-indol-4-ol |
| CAS Number | 763035-03-6 ^{[1][2]} |
| Molecular Formula | C ₁₄ H ₂₀ N ₂ O ^{[1][2]} |
| Molecular Weight | 232.327 g/mol ^[1] |
| Appearance | Crystalline solid, powder ^[3] |

Storage Conditions

Proper storage of 4-HO-MPT powder is crucial to prevent degradation and maintain its chemical purity. Anecdotal evidence for closely related 4-hydroxytryptamines suggests that these compounds can be unstable and may discolor or degrade if not stored correctly.^[4]

| Parameter | Recommended Condition | Rationale |
|---------------------|---|--|
| Temperature | -20°C ^{[2][3]} | To minimize thermal degradation. |
| Atmosphere | Inert gas (e.g., Argon, Nitrogen) | To prevent oxidation. Tryptamines can be sensitive to air. |
| Light | Amber or opaque container | To protect from light-induced degradation. |
| Humidity | Dry, desiccated environment | To prevent hydrolysis and clumping of the powder. |
| Container | Tightly sealed, airtight vial | To prevent exposure to air and moisture. |
| Long-term Stability | ≥ 3 years (under ideal conditions) ^[2] | Published data from suppliers indicates good stability when stored properly. |

Handling Precautions

Due to the limited toxicological data available for 4-HO-MPT, it should be handled with caution. The following precautions are based on general guidelines for handling research chemicals and tryptamine derivatives.

Personal Protective Equipment (PPE)

| Equipment | Specification |
|------------------------|---|
| Gloves | Nitrile or latex gloves |
| Eye Protection | Safety glasses with side shields or goggles |
| Lab Coat | Standard laboratory coat |
| Respiratory Protection | Use in a well-ventilated area. A dust mask or respirator may be necessary if handling large quantities or if there is a risk of aerosolization. |

General Handling

- Work in a well-ventilated laboratory or a fume hood.
- Avoid inhalation of dust.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

Experimental Protocols

Protocol for Safe Handling and Weighing of 4-HO-MPT Powder

- Preparation:
 - Ensure the weighing area is clean and free of drafts.
 - Don the appropriate PPE as listed in the table above.
 - Place a weigh boat on an analytical balance and tare.
- Handling:

- Retrieve the 4-HO-MPT container from the -20°C freezer and allow it to equilibrate to room temperature in a desiccator to prevent condensation.
- Carefully open the container in a fume hood or well-ventilated area.
- Using a clean, dry spatula, transfer the desired amount of powder to the weigh boat.
- Close the 4-HO-MPT container tightly, purge with an inert gas if possible, and return it to the -20°C freezer.
- Clean-up:
 - Carefully clean the spatula and weighing area with an appropriate solvent (e.g., ethanol) and dispose of the waste according to institutional guidelines.
 - Remove and dispose of gloves properly.
 - Wash hands thoroughly.

Protocol for Preparation of a Stock Solution

4-hydroxy tryptamines are known to degrade in solution, therefore it is recommended to prepare fresh solutions for each experiment.^[5] If a stock solution must be prepared, it should be stored under the conditions outlined below.

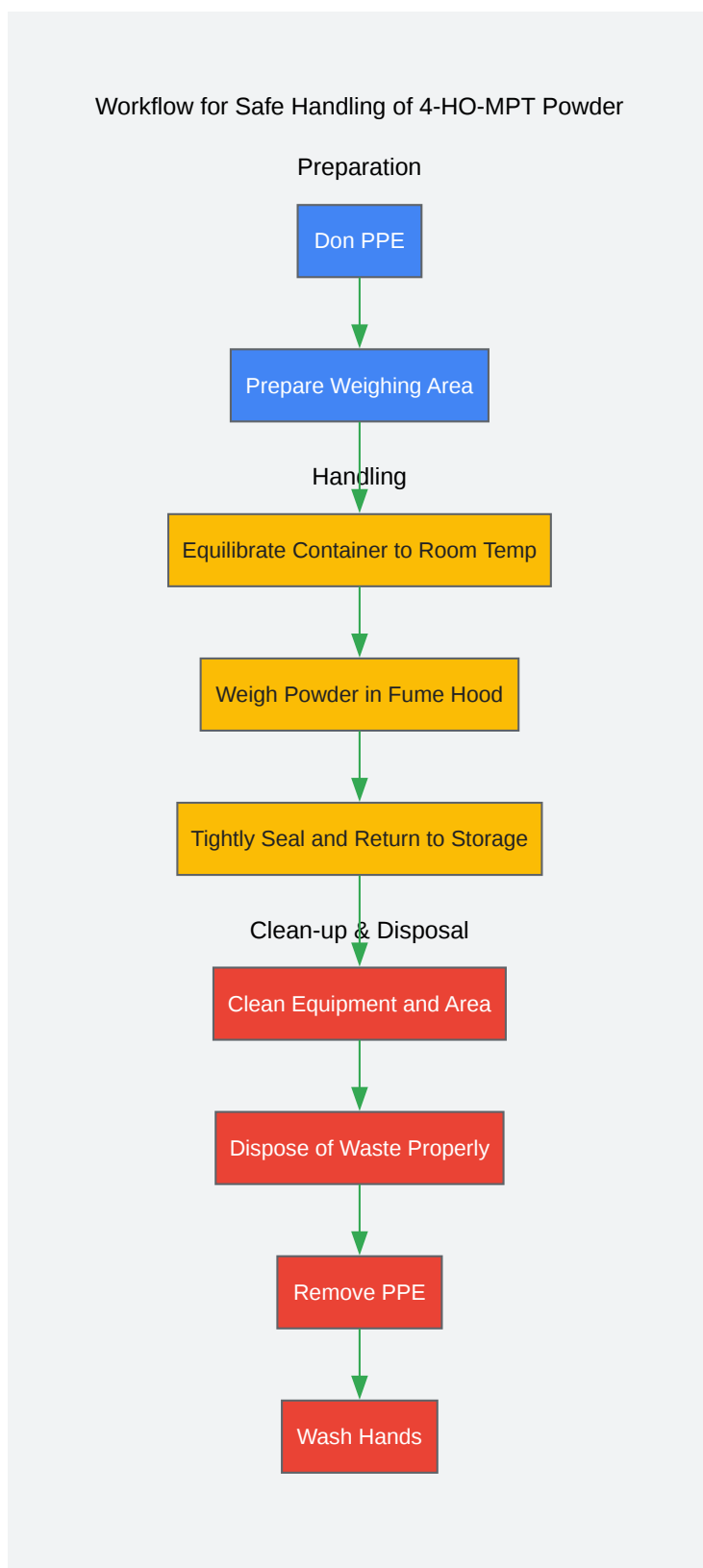
- Solvent Selection:
 - 4-HO-MPT is soluble in organic solvents such as ethanol, DMSO, and DMF.
 - For aqueous buffers, it is recommended to first dissolve the compound in a minimal amount of DMSO before diluting with the buffer.
- Procedure:
 - In a fume hood, weigh the desired amount of 4-HO-MPT powder.
 - Add the chosen solvent to the powder in a volumetric flask.

- Mix thoroughly until the powder is completely dissolved. Sonication may be used to aid dissolution.
- If preparing an aqueous solution, first dissolve the powder in DMSO and then slowly add the aqueous buffer while stirring.
- Storage of Stock Solutions:
 - Store stock solutions at -20°C or -80°C in airtight, light-protected containers.
 - It is not recommended to store aqueous solutions for more than one day.[\[6\]](#)

Protocol for Disposal

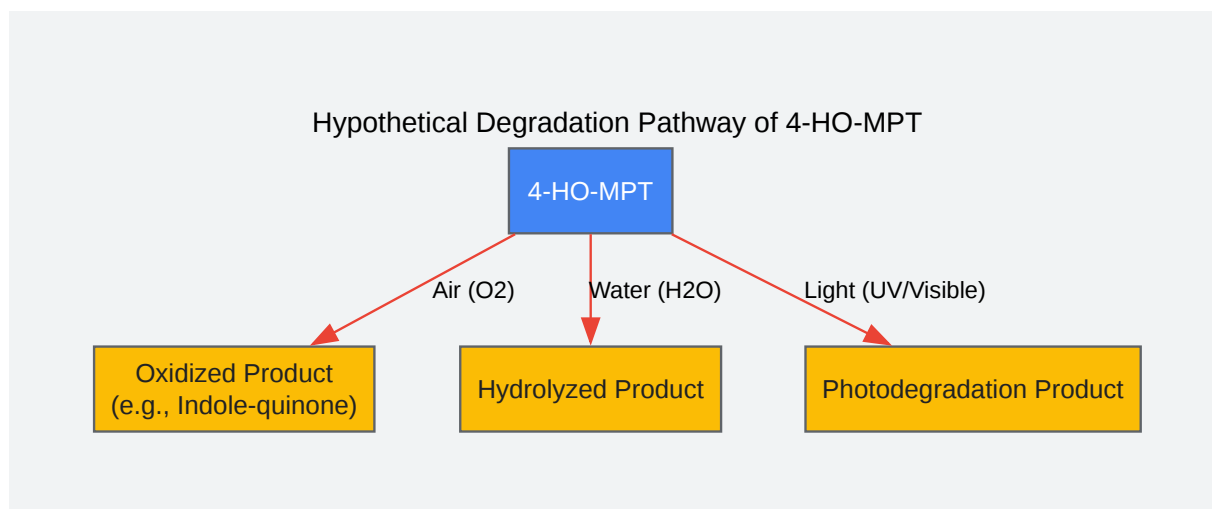
All waste materials, including empty containers, contaminated PPE, and unused solutions, should be disposed of in accordance with local, state, and federal regulations for chemical waste. Consult your institution's environmental health and safety office for specific guidelines.

Visualizations



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Caption: A logical workflow for the safe handling of 4-HO-MPT powder.



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Caption: A simplified diagram illustrating potential degradation pathways for 4-HO-MPT.

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